

(1-Bromoethyl)benzene-d3 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Bromoethyl)benzene-d3

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Technical Data Sheet: (1-Bromoethyl)benzene-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for the deuterated compound **(1-Bromoethyl)benzene-d3**. The inclusion of deuterium isotopes is a critical technique in drug development for studying metabolic pathways and reaction kinetics.

Physicochemical Properties

The introduction of three deuterium atoms significantly alters the molecular weight of the parent compound, (1-Bromoethyl)benzene. A summary of the molecular formula and weight for both the standard and deuterated isotopologue is presented below. The molecular weight of standard (1-Bromoethyl)benzene is approximately 185.06 g/mol ^{[1][2][3][4]}. Its chemical formula is C₈H₉Br ^{[1][2][5]}. Deuterium, a stable isotope of hydrogen, has an atomic weight of about 2.014 g/mol ^{[6][7][8]}. **(1-Bromoethyl)benzene-d3** is the deuterated form of (1-Bromoethyl)benzene and has a molecular weight of 188.08 g/mol and the chemical formula C₈H₆D₃Br ^[9].

Compound	Chemical Formula	Molecular Weight (g/mol)
(1-Bromoethyl)benzene	C ₈ H ₉ Br	185.06 ^{[1][2][3][4]}
(1-Bromoethyl)benzene-d3	C ₈ H ₆ D ₃ Br	188.08 ^[9]

Experimental Protocols & Visualizations

This technical guide is focused on the fundamental physicochemical properties (molecular weight and formula) of **(1-Bromoethyl)benzene-d3**. As this information is derived from established atomic weights and chemical principles, detailed experimental protocols for its determination are not applicable in this context.

Similarly, the visualization of signaling pathways or experimental workflows is not relevant to the presentation of this core chemical data.

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